

# energy efficiency comparison of R-134a and propane (R-290)

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## Compound of Interest

Compound Name: Tetrafluoroethane

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## An In-depth Comparison of Energy Efficiency: R-134a vs. Propane (R-290)

In the quest for more environmentally friendly and efficient refrigeration technologies, the comparison between traditional hydrofluorocarbon (HFC) refrigerants and natural alternatives has become a focal point for researchers. This guide provides a detailed, data-driven comparison of the energy efficiency of R-134a, a widely used HFC, and R-290 (propane), a natural hydrocarbon refrigerant. The analysis is supported by experimental data and detailed methodologies to offer a comprehensive resource for scientists and professionals in the field.

## Thermodynamic Properties: A Foundational Comparison

The energy efficiency of a refrigerant is fundamentally linked to its thermodynamic properties. Propane (R-290) generally exhibits favorable thermodynamic characteristics compared to R-134a, such as a high latent heat of vaporization, which means it can absorb more heat per unit mass.<sup>[1]</sup> R-290 is a natural hydrocarbon refrigerant that can be obtained directly from liquefied petroleum gas.<sup>[2]</sup> In contrast, R-134a is a haloalkane refrigerant.<sup>[3]</sup>

One of the most significant differences lies in their environmental impact. R-134a has a Global Warming Potential (GWP) of 1430, while R-290 has a GWP of just 3.<sup>[1][4][5]</sup> Both refrigerants have an Ozone Depletion Potential (ODP) of zero.<sup>[2][6]</sup> Due to its high GWP, R-134a is being phased out in many applications in favor of more sustainable options like R-290.<sup>[4]</sup>

Table 1: Comparison of Thermodynamic and Physical Properties of R-134a and R-290

Property	R-134a	R-290 (Propane)	Source(s)
Chemical Formula	CH <sub>2</sub> FCF <sub>3</sub>	C <sub>3</sub> H <sub>8</sub>	
Molecular Weight (g/mol)	102.03	44.1	
Boiling Point at 1 atm (°C)	-26.3	-42.1	
Critical Temperature (°C)	101.08	96.7	[7]
Critical Pressure (kPa)	4060.3	4250	[8]
Latent Heat of Vaporization at Boiling Point (kJ/kg)	~217	~425	[1]
Global Warming Potential (GWP, 100-year)	1430	3	[1][4]
Ozone Depletion Potential (ODP)	0	0	[2][6]
Flammability Classification	Non-flammable	A3 (Highly Flammable)	[3][9]

## Experimental Performance and Energy Efficiency

Experimental studies consistently demonstrate that R-290 can offer superior or comparable energy efficiency to R-134a in various refrigeration and heat pump applications. The Coefficient of Performance (COP), which is the ratio of cooling or heating provided to the work input, is a key metric for comparison.

In many cases, systems using R-290 exhibit a higher COP and, consequently, lower energy consumption.[5] For instance, in domestic refrigerators, replacing R-134a with a hydrocarbon mixture of R-290 and R-600a resulted in an 11.1% reduction in energy consumption and a

3.25-3.6% higher COP.<sup>[10]</sup> Another study found that using a mixture of R-290 and R-600a in a household refrigerator saved 4.4% on energy consumption compared to R-134a.<sup>[11]</sup>

However, the performance can be dependent on the ambient operating temperature. One study on heat pump water heaters found that R-290 achieved a 10% improvement in COP at ambient temperatures above 20°C.<sup>[7][12][13][14]</sup> But at 10°C, R-134a had a 12% higher COP.<sup>[7][14]</sup>

The amount of refrigerant charge is also a critical factor. The optimal charge for R-290 is significantly lower than for R-134a, often around 43-50% of the R-134a charge for a similar system.<sup>[15]</sup> This is advantageous in reducing the potential flammability risk associated with propane.<sup>[15]</sup>

Table 2: Summary of Experimental Performance Comparison

Performance Metric	R-134a System	R-290 System	Experimental Conditions	Source(s)
Coefficient of Performance (COP)	Lower	10% higher	Heat pump water heater, ambient temperature > 20°C	[7][12][13]
12% higher	Lower	Heat pump water heater, ambient temperature at 10°C	[7][14]	
Lower	3.25-3.6% higher	Domestic refrigerator with R-290/R-600a mixture		
Energy Consumption	Higher	11.1% lower	Domestic refrigerator with R-290/R-600a mixture	[10]
Refrigerant Charge	100%	43-50%	Cold storage air conditioning system	[15]
Cooling Capacity	56% lower than R-410A	Higher than R-134a	Vapor compression system, condensing temp 55°C	[16]
Compressor Power Input	27% lower than R-290	Higher	Vapor compression system, condensing temp 55°C	[16]
Discharge Temperature	Higher	8.5 to 13.4 K lower	Domestic refrigerator with	[10]

R-290/R-600a  
mixture

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## Experimental Protocols

To ensure accurate and reproducible comparisons between refrigerants, a standardized experimental methodology is crucial. The following describes a typical protocol for evaluating refrigerant performance in a vapor-compression refrigeration system.

1. Experimental Setup: A vapor-compression refrigeration test rig is typically used.<sup>[17]</sup> This setup consists of a hermetically sealed compressor, a condenser (air-cooled or water-cooled), a thermostatic expansion valve, and an evaporator.<sup>[18]</sup> The system is instrumented with sensors to measure temperature, pressure, and refrigerant mass flow rate at various points in the cycle.<sup>[19]</sup> A wattmeter is used to measure the power consumption of the compressor.<sup>[20]</sup>

### 2. Refrigerant Charging and Procedure:

- The system is first evacuated to remove any air and moisture.
- The refrigerant (either R-134a or R-290) is charged into the system. The optimal charge amount for each refrigerant is determined experimentally to ensure fair comparison.
- The compressor is started, and the system is allowed to reach a steady state.
- Data, including temperatures and pressures at the inlet and outlet of each component, refrigerant mass flow rate, and compressor power consumption, are recorded at regular intervals.<sup>[18]</sup>

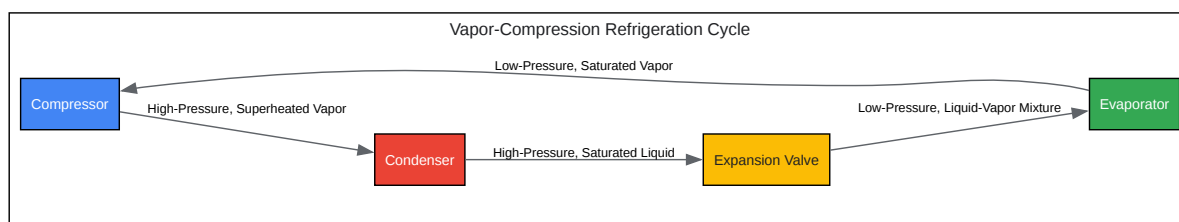
### 3. Data Analysis:

- Cooling Capacity ( $Q_e$ ): Calculated based on the refrigerant mass flow rate and the change in enthalpy across the evaporator.
- Compressor Work ( $W_c$ ): Measured directly by the wattmeter.
- Coefficient of Performance (COP): Calculated as the ratio of the cooling capacity to the compressor work ( $COP = Q_e / W_c$ ).

This process is repeated under various operating conditions, such as different ambient temperatures and evaporating temperatures, to obtain a comprehensive performance comparison.[10][16][21]

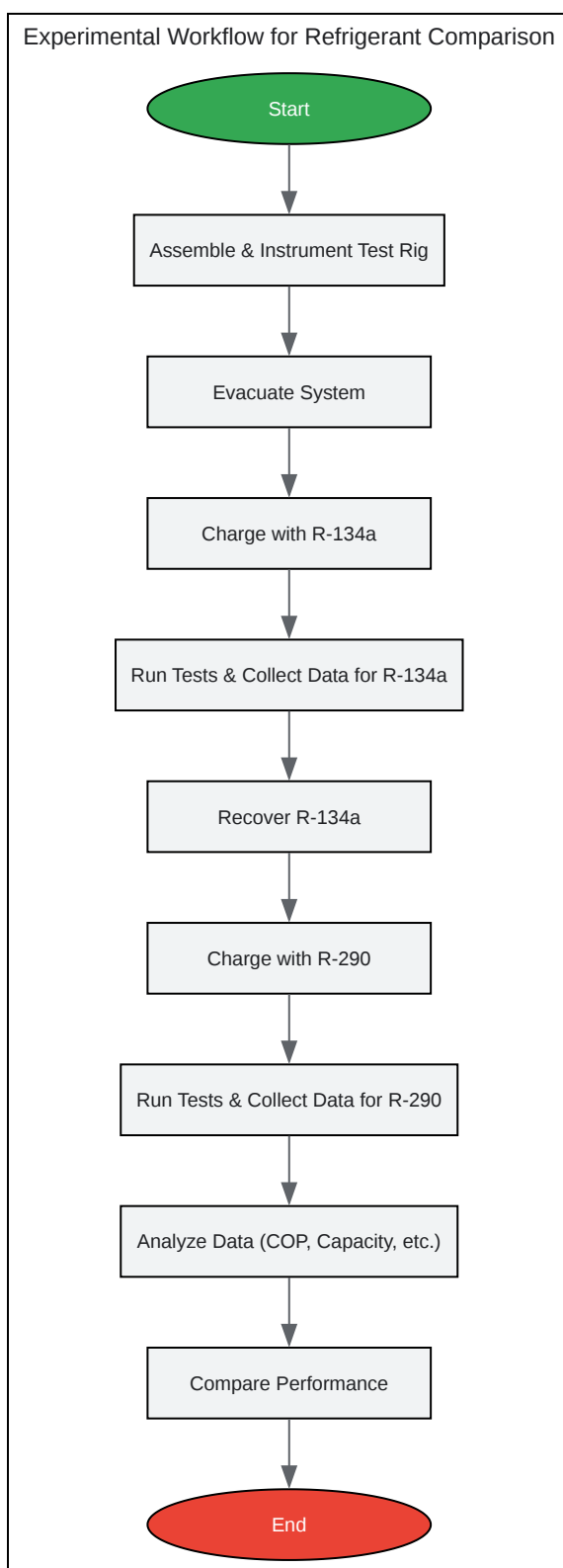
## Visualizations

The following diagrams illustrate the fundamental processes and workflows involved in refrigerant performance testing.



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Caption: A diagram of the vapor-compression refrigeration cycle.



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Caption: A typical workflow for comparing refrigerant performance.

## Conclusion

The transition from high-GWP refrigerants like R-134a to more environmentally benign alternatives is imperative. Propane (R-290) emerges as a strong candidate, not only for its negligible GWP but also for its potential to enhance energy efficiency in many applications.[2][5] Experimental evidence suggests that R-290 can lead to a higher Coefficient of Performance and lower energy consumption compared to R-134a, particularly at moderate to high ambient temperatures.[7][12][13][14]

The primary drawback of R-290 is its high flammability.[4][9] However, this risk can be effectively managed through careful system design, adherence to safety standards, and the use of a significantly reduced refrigerant charge.[5][15] As technology advances and safety protocols become more robust, the adoption of R-290 is expected to grow, offering a sustainable and energy-efficient solution for future refrigeration and air conditioning systems.

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